

inter-laboratory study on the mechanical properties of cartridge brass (C260)

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Compound of Interest

Compound Name: Brass

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An Inter-Laboratory Comparison of the Mechanical Properties of Cartridge **Brass** (C260)

This guide provides an objective comparison of the mechanical properties of Cartridge **Brass** (UNS C26000), also known as 70/30 **brass**, based on data from multiple sources. The data is presented to simulate an inter-laboratory study, offering researchers, scientists, and drug development professionals a comprehensive overview of the material's performance characteristics.

Data Presentation

The mechanical properties of C260 **brass** can vary depending on the processing and testing conditions. The following tables summarize the quantitative data from various sources, representing a simulated inter-laboratory comparison.

Table 1: Tensile Properties of C260 **Brass**

Data Source (Simulated Laboratory)	Tensile Strength (ksi)	Yield Strength (0.2% Offset) (ksi)	Elongation (%)
Source 1	62	52	23[1]
Source 2	49.3 - 61.6	16.7 - 52.2	23 - 57[2]
Source 3	44 - 130	11 - 65	66[3]
Source 4	62	52	53[4]
Source 5	48 - 120	16 - 70	-
Source 6	45	14	70[5]
Source 7	46.4 - 66.7	13.8 - 65.3	-

Table 2: Hardness Properties of C260 **Brass**

Data Source (Simulated Laboratory)	Rockwell B Hardness
Source 1	B77[1]
Source 2	B55 - B70[2]
Source 3	B77[6]
Source 4	B77[4]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this comparison guide.

Tensile Testing (as per ASTM E8/E8M)

Tensile testing for metallic materials like C260 **brass** is standardized by ASTM E8/E8M.[1][2] This test determines key properties such as tensile strength, yield strength, and elongation.

Specimen Preparation:

- Specimens are machined from the material to be tested into a "dog bone" shape with standardized dimensions. The most common specimen is a round bar with a specific gauge length, which is the uniform and reduced-section portion of the specimen.

Test Procedure:

- The cross-sectional area of the gauge length is precisely measured.
- The specimen is mounted securely into the grips of a universal testing machine.
- An extensometer is attached to the gauge length to accurately measure the elongation during the test.
- A uniaxial tensile load is applied to the specimen at a constant rate.
- The load and the corresponding elongation are continuously recorded until the specimen fractures.

Data Analysis:

- **Tensile Strength:** The maximum stress the material can withstand before fracture. It is calculated by dividing the maximum load by the original cross-sectional area.
- **Yield Strength:** The stress at which the material begins to deform plastically. The 0.2% offset method is commonly used, where a line parallel to the elastic portion of the stress-strain curve is drawn from 0.2% strain, and the intersection with the curve defines the yield strength.
- **Elongation:** A measure of the material's ductility, it is the percentage increase in the gauge length after fracture.

Rockwell Hardness Testing

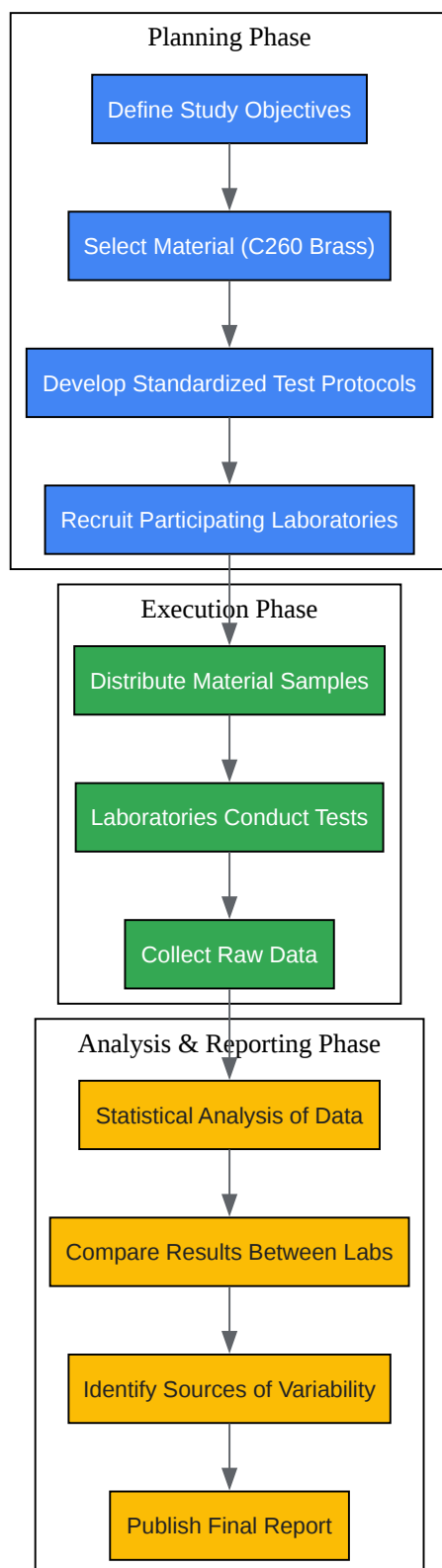
The Rockwell hardness test is a common method for determining the hardness of materials.

Test Procedure:

- A preliminary minor load is applied to the specimen using a diamond or ball indenter to seat the indenter and remove the effects of surface irregularities.
- A major load is then applied for a specified duration.
- The major load is removed, and the final penetration depth is measured while the minor load is still applied.
- The Rockwell hardness number is inversely related to the depth of the permanent indentation. For **brass**, the Rockwell B scale (HRB) is typically used, which employs a 1/16-inch diameter steel ball indenter and a 100 kgf major load.

Mandatory Visualization

The following diagram illustrates a typical workflow for an inter-laboratory study on material properties.



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